

A Comparative Guide to Dipropylene Glycol and Ethylene Glycol as Heat Transfer Fluids

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Compound of Interest

Compound Name: *Dipropylene Glycol*

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In the realm of heat transfer fluids, the choice of a glycol-based solution is pivotal for maintaining precise temperature control in a variety of applications, from laboratory research to pharmaceutical manufacturing. This guide provides an objective comparison of two common glycols, **Dipropylene Glycol** (DPG) and Ethylene Glycol (EG), focusing on their performance as heat transfer fluids. The information presented herein is supported by experimental data to aid in the selection of the most suitable fluid for your specific requirements.

Executive Summary

Ethylene glycol has long been a standard in heat transfer applications due to its excellent thermal properties. However, concerns regarding its toxicity have led to the consideration of alternatives like **dipropylene glycol**, which offers a lower toxicity profile. This guide delves into a detailed comparison of their key thermophysical properties, including thermal conductivity, viscosity, and specific heat capacity, alongside a discussion of their operational temperature ranges, toxicity, environmental impact, and material compatibility.

Performance Data: Dipropylene Glycol vs. Ethylene Glycol

The efficiency of a heat transfer fluid is primarily determined by its thermophysical properties. The following tables summarize the key quantitative data for pure and aqueous solutions of

dipropylene glycol and ethylene glycol at various temperatures.

Table 1: Thermophysical Properties of Pure Glycols

Property	Dipropylene Glycol (DPG)	Ethylene Glycol (EG)	Unit
Thermal Conductivity @ 20°C (68°F)	~0.149[1]	~0.252	W/m·K
Dynamic Viscosity @ 20°C (68°F)	~107[2]	~19.9	mPa·s (cP)
Specific Heat Capacity @ 25°C (77°F)	~2.18[2]	~2.4	J/g·K
Boiling Point (at 1 atm)	232[2]	197.3	°C
Freezing Point	-40[2]	-12.9	°C
Density @ 20°C (68°F)	1.022[2]	1.113	g/cm ³

Table 2: Thermal Conductivity of Aqueous Glycol Solutions (W/m·K)

Concentration (mol %)	Temperature (K)	Dipropylene Glycol + Water	Ethylene Glycol + Water
25	293.15	0.433	0.473
50	293.15	0.315	0.381
75	293.15	0.237	0.312
25	373.15	0.438	0.475
50	373.15	0.323	0.380
75	373.15	0.247	0.312

Data extrapolated from Sun, T., & Teja, A. S. (2004). Density, Viscosity and Thermal Conductivity of Aqueous Solutions of Propylene Glycol, Dipropylene Glycol, and Tripropylene Glycol between 290 K and 460 K. Journal of Chemical & Engineering Data, 49(5), 1311–1317.[3]
[\[4\]](#)[\[5\]](#)[\[6\]](#)

Table 3: Viscosity of Aqueous Glycol Solutions (mPa·s)

Concentration (mol %)	Temperature (K)	Dipropylene Glycol + Water	Ethylene Glycol + Water
25	293.15	11.5	3.6
50	293.15	39.8	9.8
75	293.15	98.2	23.5
25	373.15	0.9	0.6
50	373.15	1.9	1.2
75	373.15	3.6	2.2

Data extrapolated from Sun, T., & Teja, A. S. (2004). Density, Viscosity and Thermal Conductivity of Aqueous Solutions of Propylene Glycol, Dipropylene Glycol, and Tripropylene Glycol between 290 K and 460 K. Journal of Chemical & Engineering Data, 49(5), 1311–1317.[3]
[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols

The data presented in this guide is based on established experimental methodologies for determining the thermophysical properties of liquids. The following are detailed protocols for key experiments.

Thermal Conductivity Measurement (Transient Hot Wire Method - ASTM D7896)

The transient hot wire method is a precise technique for measuring the thermal conductivity of liquids.^[7]^[8]

Objective: To determine the thermal conductivity of the heat transfer fluid.

Apparatus:

- Transient hot wire instrument
- Platinum wire sensor
- Sample cell
- Temperature-controlled bath
- Data acquisition system

Procedure:

- Calibration: The instrument is calibrated using a standard reference fluid with a known thermal conductivity, such as toluene or water.
- Sample Preparation: The sample cell is thoroughly cleaned and dried. Approximately 40 mL of the test fluid is then introduced into the cell, ensuring the platinum wire is fully submerged.^[8]
- Temperature Equilibration: The sample cell is placed in a temperature-controlled bath and allowed to reach thermal equilibrium at the desired test temperature.
- Measurement: A short duration (typically 1 second) electrical pulse is applied to the platinum wire. The data acquisition system records the temperature rise of the wire as a function of time.
- Calculation: The thermal conductivity is calculated from the slope of the line plotting the temperature rise against the logarithm of time. The method directly measures thermal conductivity and thermal diffusivity, from which volumetric heat capacity can be calculated.^[7]^[8]

Viscosity Measurement (Rotational Viscometer - ASTM D2196)

A rotational viscometer measures the torque required to rotate a spindle immersed in the fluid at a constant speed.

Objective: To determine the dynamic viscosity of the heat transfer fluid.

Apparatus:

- Rotational viscometer with a set of spindles
- Temperature-controlled bath
- Sample container

Procedure:

- Instrument Setup: The viscometer is leveled, and the appropriate spindle and speed are selected based on the expected viscosity of the fluid.
- Sample Preparation: The sample is placed in the container, and the container is then placed in the temperature-controlled bath to reach the desired temperature.
- Measurement: The spindle is immersed in the fluid to the specified depth. The motor is turned on, and the spindle rotates at the selected speed. The instrument measures the torque required to maintain this speed.
- Data Recording: The viscosity reading is taken after the reading has stabilized. For non-Newtonian fluids, viscosity is measured at various shear rates.
- Cleaning: The spindle and sample container are thoroughly cleaned after each measurement.

Specific Heat Capacity Measurement (Differential Scanning Calorimetry - ASTM E1269)

Differential Scanning Calorimetry (DSC) is a thermoanalytical technique used to measure the amount of heat required to increase the temperature of a sample.^{[9][10][11]}

Objective: To determine the specific heat capacity of the heat transfer fluid.

Apparatus:

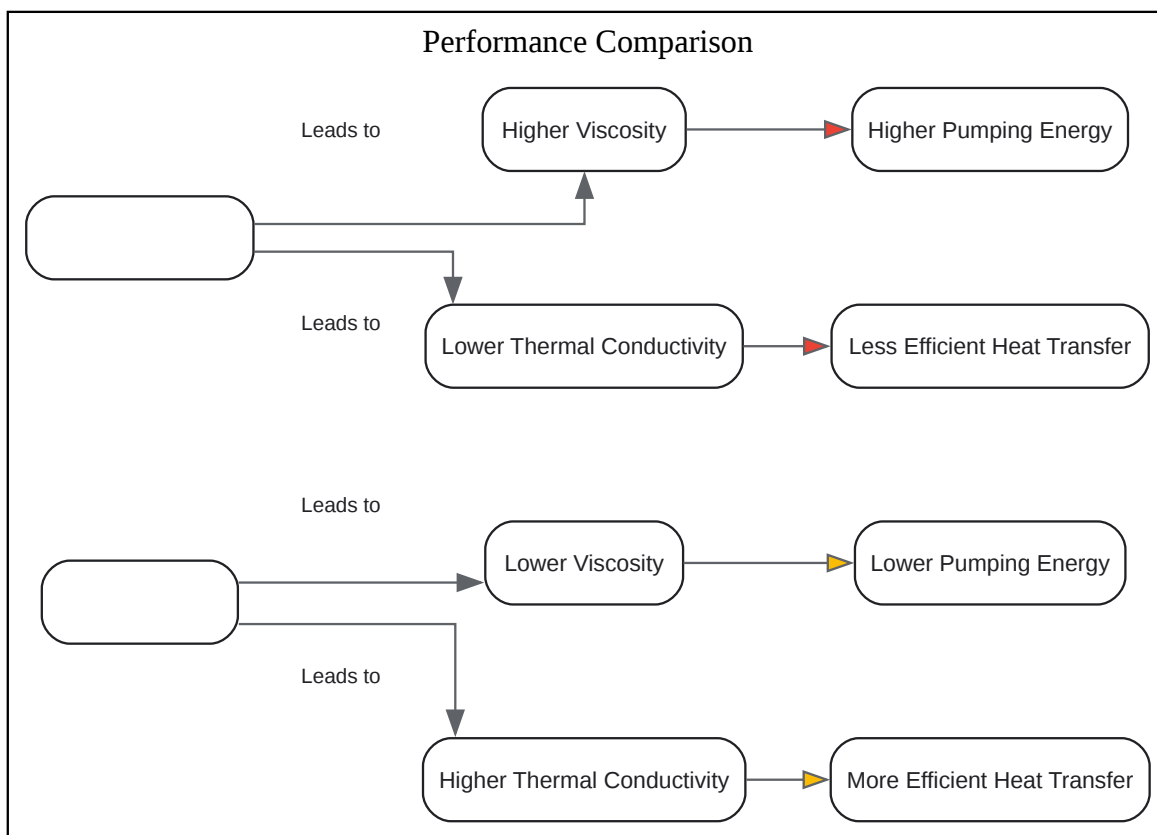
- Differential Scanning Calorimeter (DSC)
- Hermetically sealed sample pans (e.g., aluminum)
- A reference material with a known specific heat capacity (e.g., sapphire)

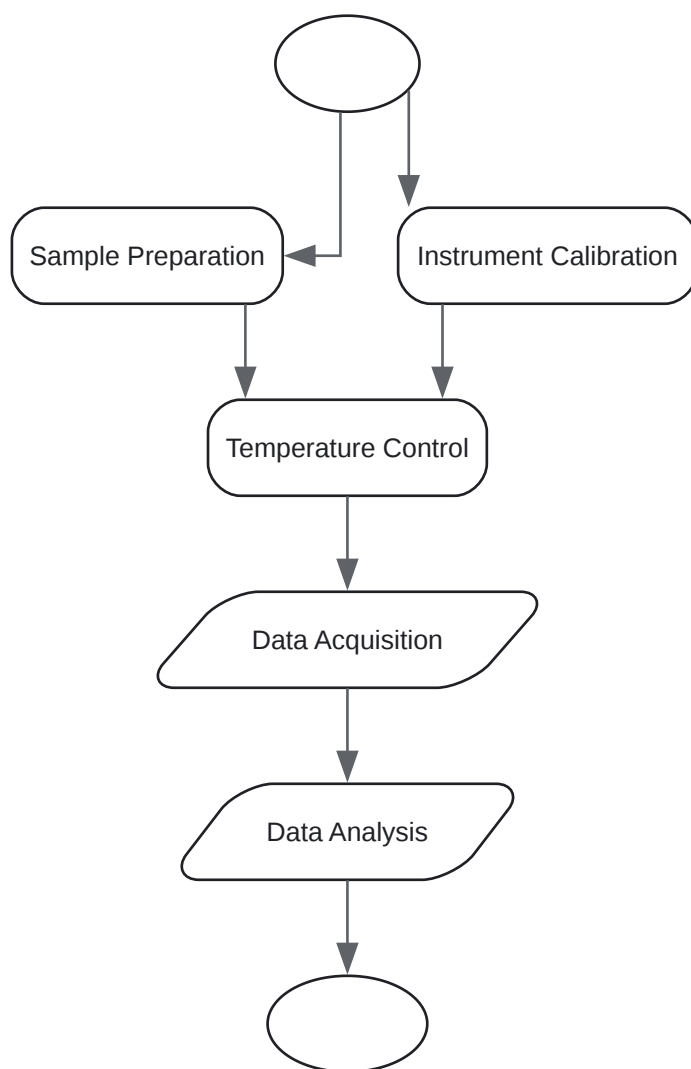
Procedure:

- Baseline Calibration: An empty sample pan is run through the desired temperature program to establish a baseline heat flow.
- Reference Material Run: A known mass of the sapphire reference material is placed in a sample pan and run through the same temperature program.
- Sample Run: A known mass of the liquid sample is hermetically sealed in a sample pan and subjected to the identical temperature program.
- Calculation: The specific heat capacity of the sample is calculated by comparing the heat flow to the sample with the heat flow to the reference material at a given temperature, taking into account the masses of the sample and the reference. The test is typically performed over a temperature range of -100 °C to 600 °C.^{[10][11]}

Visualizing Performance and Experimental Workflow

To better illustrate the comparative aspects and experimental processes, the following diagrams are provided.





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